

An In-depth Technical Guide to Dimethylammonium Dimethylcarbamate: Polarity and Solvent Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylammonium
dimethylcarbamate*

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Abstract

Dimethylammonium dimethylcarbamate (DIMCARB) is a versatile ionic liquid renowned for its unique characteristic as a "switchable polarity" solvent. This technical guide provides a comprehensive overview of the polarity and solvent properties of DIMCARB, intended to support its application in research, chemical synthesis, and drug development. This document details the physicochemical properties of DIMCARB, explains the mechanism of its polarity switching, and provides experimental protocols for its synthesis and the characterization of its solvent properties.

Introduction

Dimethylammonium dimethylcarbamate, often abbreviated as DIMCARB, is a salt formed from the reaction of dimethylamine and carbon dioxide. It exists in a dynamic equilibrium, behaving as an ionic liquid at lower temperatures and dissociating into its neutral, gaseous components at elevated temperatures. This reversible nature underpins its utility as a switchable ionic liquid (SIL) or switchable polarity solvent (SPS), offering significant advantages in reaction engineering, separations, and extractions by enabling facile product separation and

solvent recovery. Understanding the polarity and solvent characteristics of DIMCARB is paramount to leveraging its full potential in various scientific applications.

Physicochemical and Polarity Data

The solvent properties of DIMCARB are intrinsically linked to its molecular structure and the equilibrium between its ionic and non-ionic forms. A summary of its key physicochemical and polarity parameters is presented below.

Table 1: Physicochemical and Polarity Properties of **Dimethylammonium Dimethylcarbamate**

Property	Value	Reference
Physical Properties		
Molecular Formula	C ₅ H ₁₄ N ₂ O ₂	[1][2]
Molecular Weight	134.18 g/mol	[1][2]
Appearance	Clear, colorless to light yellow liquid	[1]
Density	1.05 g/mL at 25 °C	[1]
Boiling Point	60-61 °C (dissociates)	[1]
Refractive Index (n _{20/D})	1.454	[1]
Polarity Parameters		
Dimroth-Reichardt E _T (30)	57.2 kcal/mol	[3]
Normalized E _T ^N	0.82	[3]
Solubility		
Water	Soluble	
Chloroform	Sparingly soluble	
Methanol	Slightly soluble	

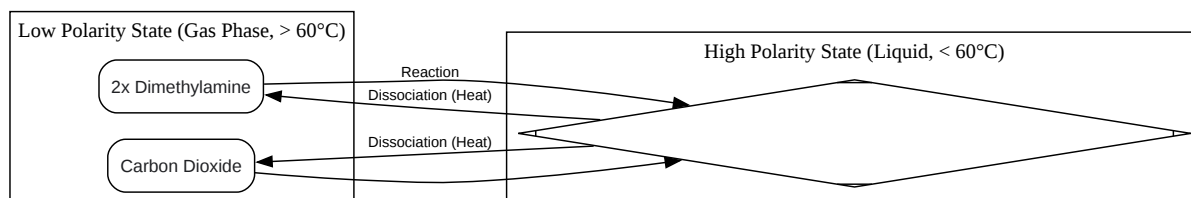
The "Switchable Polarity" Mechanism

The defining characteristic of DIMCARB is its ability to switch between a high-polarity ionic state and a low-polarity mixture of neutral molecules. This transition is governed by a temperature-dependent chemical equilibrium.

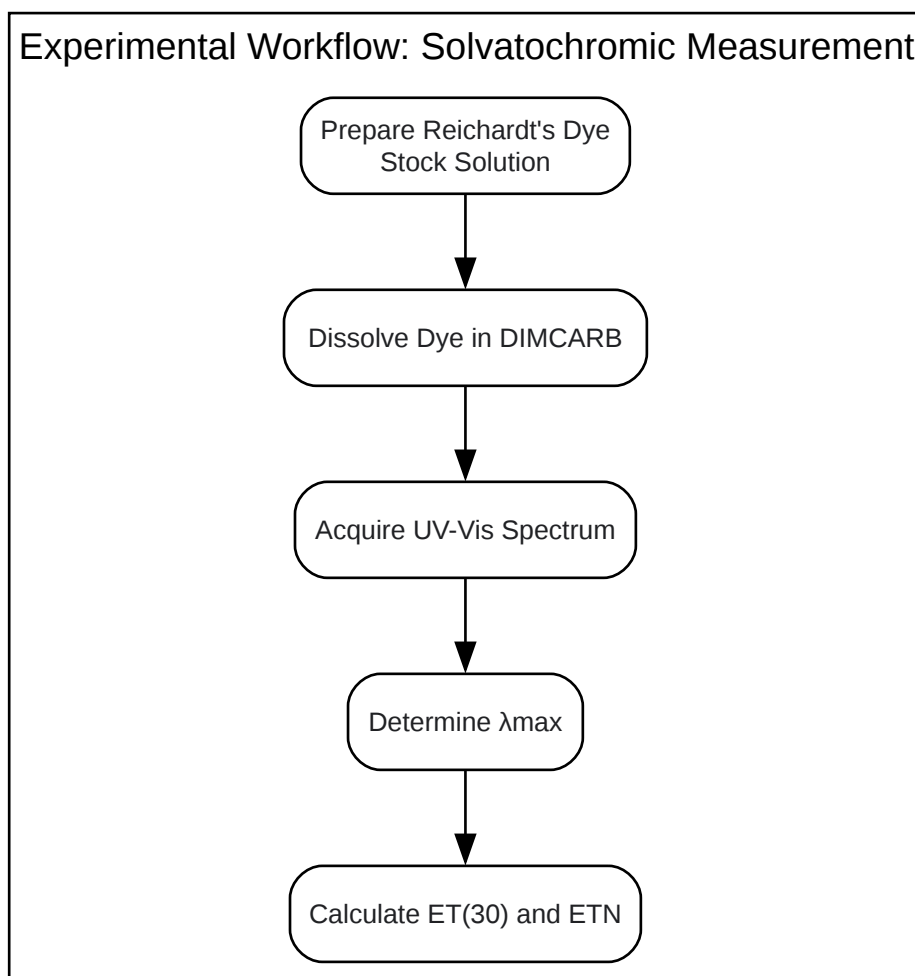
At temperatures below 60 °C, two molecules of dimethylamine react with one molecule of carbon dioxide to form the ionic salt, **dimethylammonium dimethylcarbamate**. In this state, it is a polar, ionic liquid.

Formation of DIMCARB (Ionic, High Polarity State): $2 (\text{CH}_3)_2\text{NH} + \text{CO}_2 \rightleftharpoons [(\text{CH}_3)_2\text{NH}_2]^+ [(\text{CH}_3)_2\text{NCOO}]^-$

Upon heating to temperatures above 60 °C, the equilibrium shifts to the left, and the ionic salt dissociates back into gaseous dimethylamine and carbon dioxide. This mixture of non-polar gases represents the low-polarity state. This reversible transformation allows for the solvent's polarity to be "switched" on and off by simply adjusting the temperature.^[4]



Experimental Workflow: Solvatochromic Measurement



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethylammonium Dimethylcarbamate: Polarity and Solvent Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360338#dimethylammonium-dimethylcarbamate-polarity-and-solvent-characteristics]

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